Structural Elucidation of Phenanthrene-4-carbaldehyde: A 13C NMR Technical Guide

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Compound of Interest

Compound Name:	*Phenanthrene-4-carbaldehyde*
CAS No.:	*41498-43-5*
Cat. No.:	*B1296575*

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Executive Summary

This technical guide addresses the spectral characterization of **Phenanthrene-4-carbaldehyde**, a polycyclic aromatic hydrocarbon (PAH) derivative characterized by significant steric strain in the "bay region" (positions 4 and 5). Unlike the thermodynamically favored 9-isomer, the 4-isomer presents unique analytical challenges due to the proximity of the carbonyl oxygen to the H-5 proton, inducing specific magnetic anisotropy and steric compression effects.

This document outlines a self-validating 13C NMR workflow designed for researchers in organic synthesis and toxicology, moving beyond simple peak listing to the causal mechanics of spectral assignment.

Part 1: Experimental Protocol & Methodology

Sample Preparation Strategy

The resolution of quaternary carbons in PAHs is often limited by long relaxation times (

). To ensure quantitative accuracy and detection of the critical C4 (ipso) and C4a/C4b junction carbons, the following protocol is recommended.

Reagents:

- Solvent: Chloroform-d (

) is the standard. However, if solubility is limited or signal overlap occurs in the aromatic region, Benzene-

  (

) is preferred for its ability to induce Solvent-Induced Shifts (ASIS), often resolving overlapping multiplets.

- Relaxation Agent: Chromium(III) acetylacetonate [Cr(acac)

  ] (0.02 M) is recommended to shorten

  relaxation times for quaternary carbons, allowing for faster pulse repetition without signal saturation.

Acquisition Parameters:

- Frequency: Minimum 100 MHz (for 13C) / 400 MHz (system frequency) to resolve the crowded aromatic region (120–137 ppm).
- Pulse Sequence: 'Power-gated' decoupling (to remove NOE for quantitative integration) or standard broadband decoupling for structural assignment.
- Spectral Width: -10 to 220 ppm (to capture the downfield aldehyde).
- Scans: Minimum 1024 scans (due to the low sensitivity of non-protonated carbons).

The Analytical Workflow

The following diagram illustrates the logical flow for assigning the 15 distinct carbon signals of **Phenanthrene-4-carbaldehyde**.

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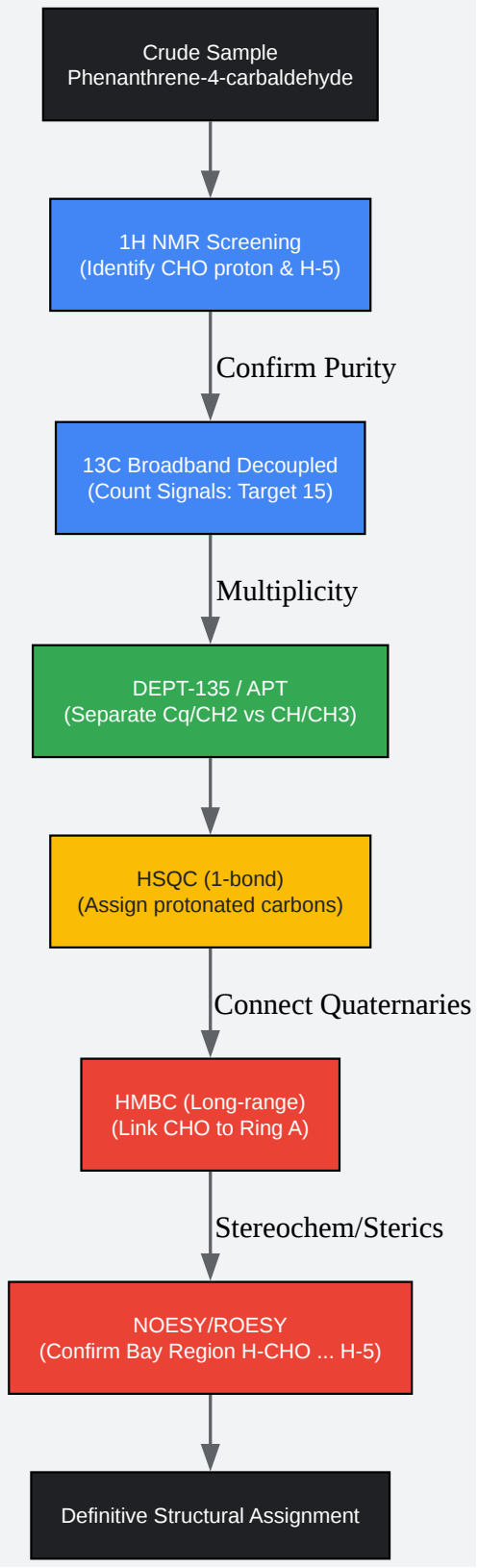

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Figure 1: Step-by-step NMR assignment workflow emphasizing the necessity of 2D correlation spectroscopy for bay-region PAHs.

Part 2: Spectral Analysis & Interpretation

Symmetry Breaking and Signal Count

Phenanthrene possesses a

axis and a

plane. However, substitution at the 4-position destroys this symmetry.

- Expectation: 15 distinct carbon signals.
- Reality Check: If fewer than 15 signals are observed, check for accidental equivalence (overlap) in the 126–128 ppm region. Changing solvent from

  to

  usually resolves this.

The "Bay Region" Effect (Steric Compression)

The defining feature of this molecule is the steric interaction between the aldehyde oxygen and the proton/carbon at position 5.

- Deshielding of C4 (Ipso): The attachment of the electron-withdrawing carbonyl group combined with steric strain will shift C4 significantly downfield (approx. 130-135 ppm).
- Deshielding of C5: Due to the van der Waals deshielding effect (steric compression), the C5 carbon often resonates downfield relative to other methine carbons, distinct from the standard electronic effects.

Chemical Shift Assignments (Predicted)

While exact shifts vary by concentration and solvent, the following table provides the structural logic for assignment based on substituent chemical shift (SCS) theory for PAHs.

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Carbon Type	Position	Approx. Shift (ppm)	Multiplicity (DEPT)	Mechanistic Rationale
Carbonyl	-CHO	192.0 – 194.0	CH (Doublet*)	Diagnostic peak. Highly deshielded due to C=O anisotropy and hybridization.
Quaternary	C4 (Ipso)	132.0 – 136.0	Cq	Direct attachment to CHO; -effect.
Quaternary	C4a, C4b	130.0 – 134.0	Cq	Ring junction carbons. C4a is likely deshielded by the adjacent CHO (-effect).
Aromatic	C1, C2, C3	122.0 – 130.0	CH	Ring A carbons. C3 is ortho to the CHO group.
Aromatic	C5 (Bay)	128.0 – 130.0	CH	Critical: Deshielded by spatial proximity to the carbonyl oxygen (steric compression).
Aromatic	C9, C10	126.0 – 128.0	CH	"K-region" carbons, typically the most shielded in phenanthrene systems.

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*Note: In non-decoupled spectra, the carbonyl carbon appears as a doublet (

Hz).

Validation via HMBC (Heteronuclear Multiple Bond Correlation)

Trustworthiness in assignment relies on establishing connectivity, not just guessing shifts. The HMBC experiment is the "bridge" between the substituent and the aromatic core.

Key Correlations to Look For:

- Aldehyde Proton (

  ~10-11 ppm)

  C4: Strong 2-bond correlation (

). This definitively identifies the ipso carbon.
- Aldehyde Proton

  C3: Weak 3-bond correlation (

). Identifies the ortho position.
- Aldehyde Proton

  C4a: Weak 3-bond correlation (

). This is the "anchor" that orients the substituent relative to the ring junction, confirming the 4-position versus the 9-position.

Part 3: Mechanistic Visualization

The following diagram details the specific HMBC correlations required to validate the position of the aldehyde group at the bay region.

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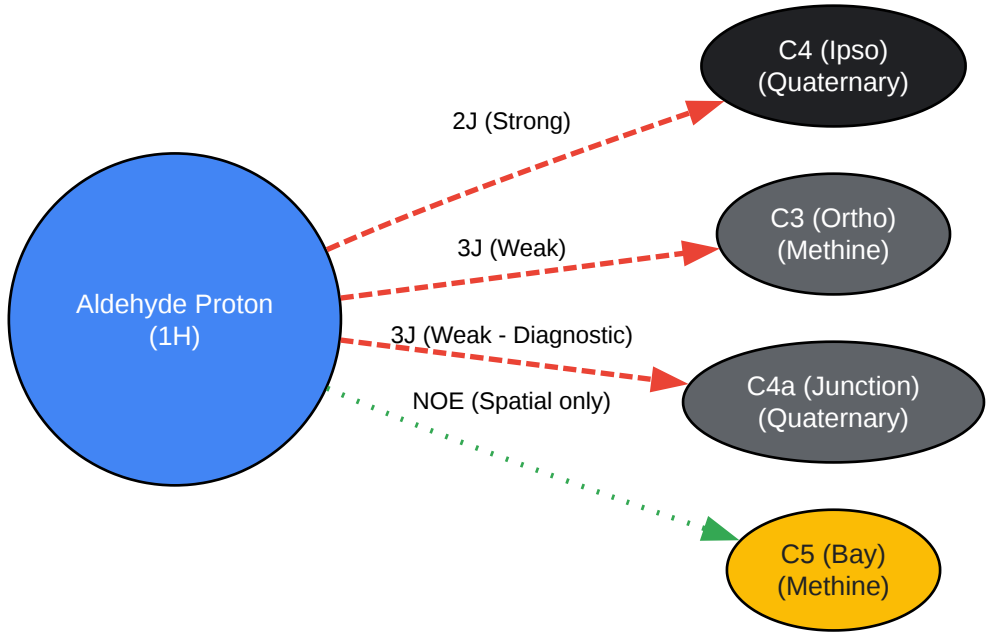

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Figure 2: Diagnostic HMBC (Red/Dashed) and NOE (Green/Dotted) correlations. The 3-bond coupling to the ring junction C4a is the definitive proof of the 4-position substitution.

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